

An In-depth Technical Guide to 1-Chloroheptane: Chemical Properties and Structure

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Compound of Interest

Compound Name: 1-Chloroheptane

Cat. No.: B146330

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **1-chloroheptane** ($C_7H_{15}Cl$). It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document details the physicochemical properties, structural information, and key reactions of **1-chloroheptane**, including detailed experimental protocols for its synthesis and nucleophilic substitution reactions. The information is presented in a clear and structured format, with quantitative data summarized in tables and key processes visualized using Graphviz diagrams to facilitate understanding and application in a laboratory setting.

Introduction

1-Chloroheptane, also known as n-heptyl chloride, is a primary alkyl halide characterized by a seven-carbon chain with a chlorine atom attached to the terminal carbon.^[1] Its molecular formula is $C_7H_{15}Cl$.^[2] This compound serves as a versatile intermediate in organic synthesis, primarily utilized in nucleophilic substitution and elimination reactions to introduce the heptyl group into various molecular scaffolds.^[1] Its nonpolar nature, owing to the long hydrocarbon chain, dictates its solubility and reactivity profile.^[1] Understanding the chemical properties and structure of **1-chloroheptane** is crucial for its effective application in the synthesis of novel organic molecules, including potential pharmaceutical compounds.

Chemical Structure and Identification

The structure of **1-chloroheptane** consists of a linear seven-carbon alkane chain with a chlorine atom bonded to one of the terminal carbon atoms.

Table 1: Chemical Identification of **1-Chloroheptane**

Identifier	Value
IUPAC Name	1-chloroheptane
CAS Number	629-06-1
Molecular Formula	C ₇ H ₁₅ Cl
SMILES	CCCCCCCCl
InChI	InChI=1S/C7H15Cl/c1-2-3-4-5-6-7-8/h2-7H2,1H3
InChIKey	DZMDPHNGKBEVRE-UHFFFAOYSA-N

Physicochemical Properties

1-Chloroheptane is a colorless liquid at room temperature and is insoluble in water but soluble in common organic solvents.^{[1][2]} A summary of its key physical and chemical properties is provided in Table 2.

Table 2: Physicochemical Properties of **1-Chloroheptane**

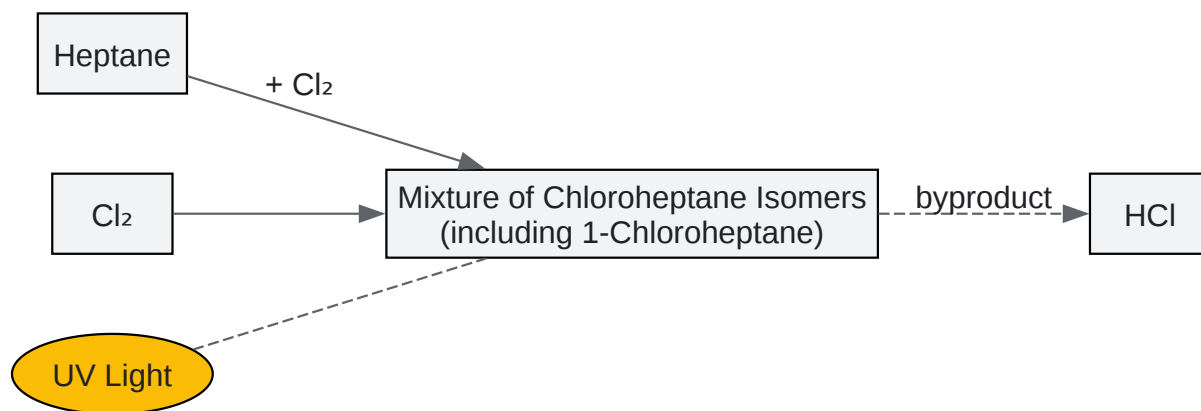
Property	Value	Reference(s)
Molecular Weight	134.65 g/mol	[3]
Appearance	Clear, colorless liquid	[2]
Melting Point	-69 °C	[2]
Boiling Point	159-161 °C	[2]
Density	0.881 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.425	[2]
Flash Point	41 °C (105.8 °F)	[2]
Solubility in Water	Insoluble	[1][2]
Stability	Stable under recommended storage conditions. Flammable.	[3]
Reactivity	Incompatible with strong oxidizing and reducing agents.	[3]

Synthesis of 1-Chloroheptane

1-Chloroheptane can be synthesized through several methods, with the most common being the free-radical chlorination of heptane and the nucleophilic substitution of 1-heptanol.

Free-Radical Chlorination of Heptane

This method involves the reaction of heptane with chlorine gas in the presence of ultraviolet (UV) light. The reaction proceeds via a free-radical chain mechanism, leading to a mixture of monochlorinated heptane isomers.

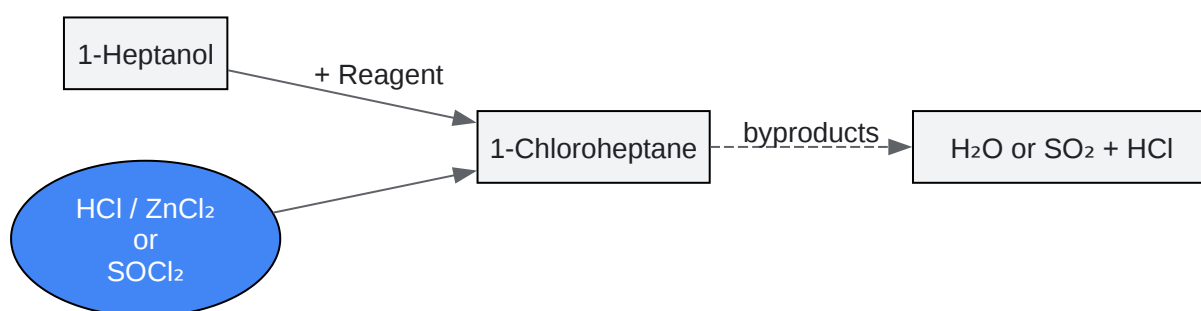


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Figure 1: Free-Radical Chlorination of Heptane.

Synthesis from 1-Heptanol

A more regioselective method for the synthesis of **1-chloroheptane** is the reaction of 1-heptanol with a chlorinating agent such as concentrated hydrochloric acid (in the presence of a catalyst like zinc chloride) or thionyl chloride (SOCl₂).^[2]



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Figure 2: Synthesis of **1-Chloroheptane** from 1-Heptanol.

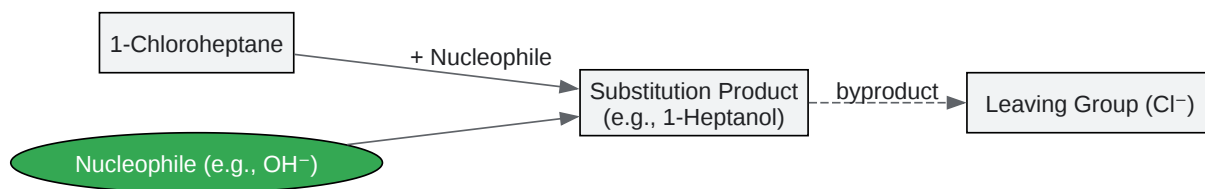
Reactivity and Key Reactions

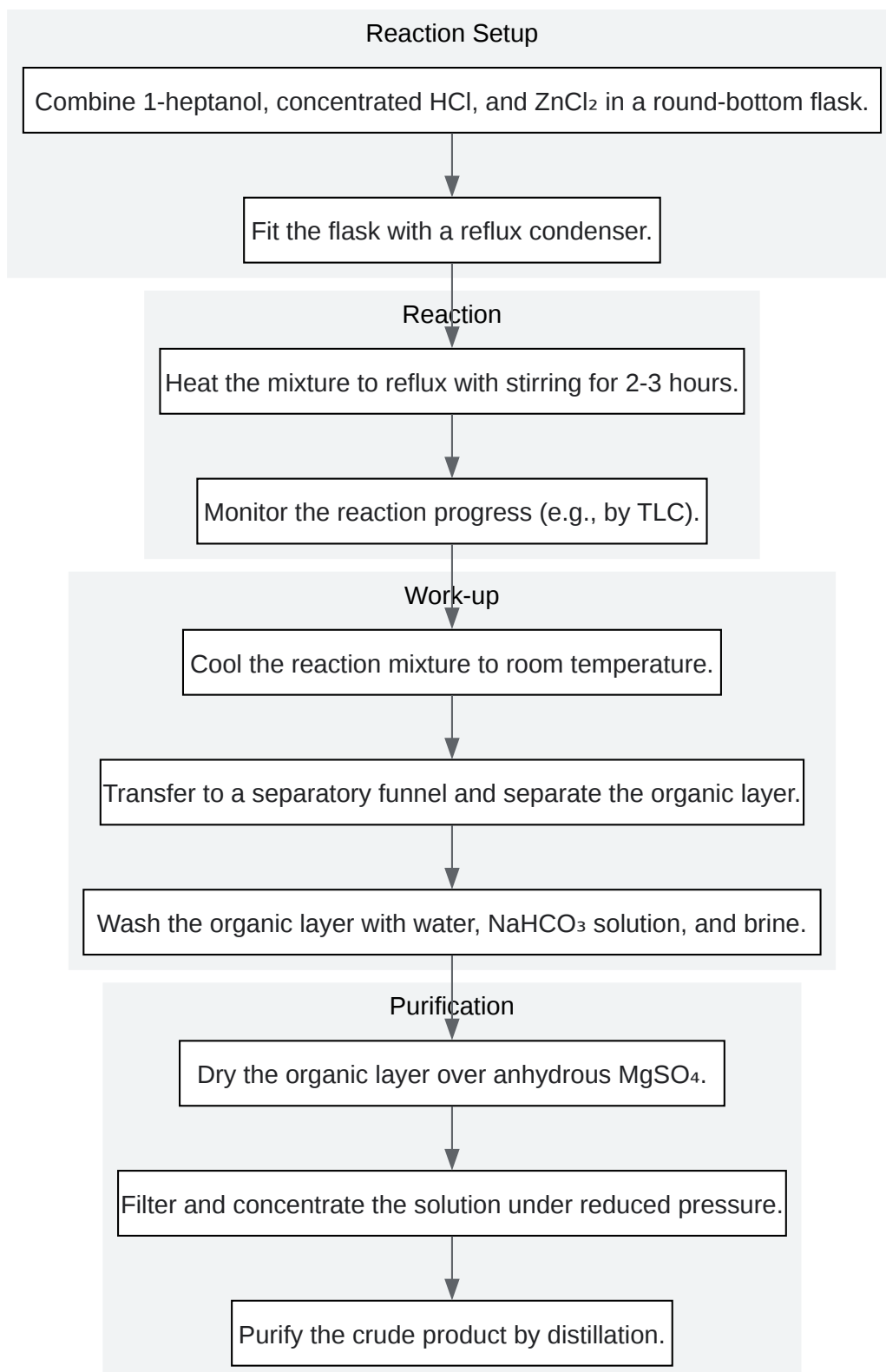
As a primary alkyl halide, **1-chloroheptane** readily undergoes nucleophilic substitution reactions, primarily through an S_N2 mechanism. It can also participate in elimination reactions

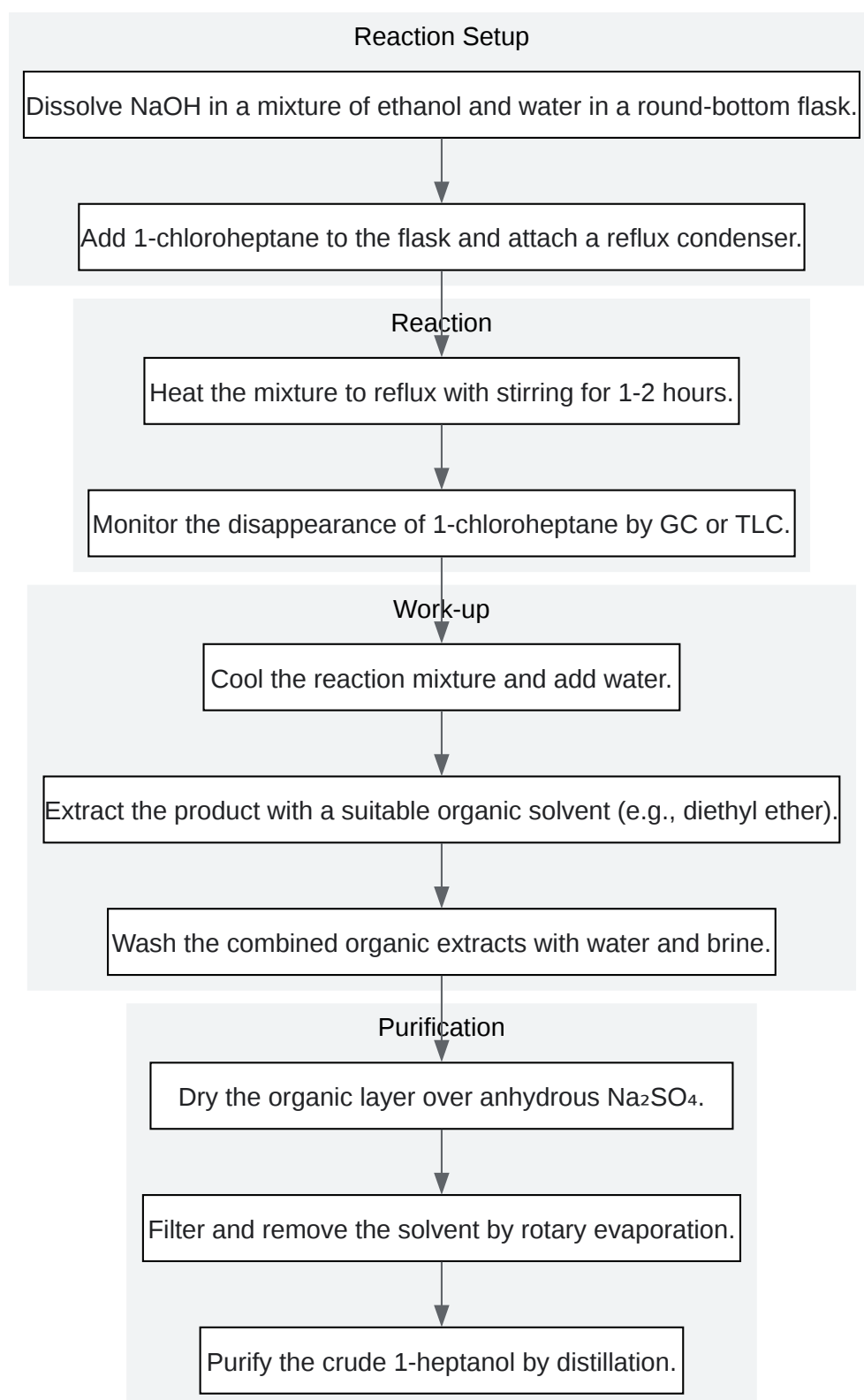
under appropriate conditions.

Nucleophilic Substitution

The chlorine atom in **1-chloroheptane** is a good leaving group, allowing for its displacement by a variety of nucleophiles. A common example is the reaction with hydroxide ions to form 1-heptanol.^{[1][2]}







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